

quantitative analysis using 3,5-Dimethyl-1-hexyn-3-ol-d5 internal standard

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Compound of Interest

Compound Name: 3,5-Dimethyl-1-hexyn-3-ol-d5

Cat. No.: B1160112

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Application Note: Precision Quantitation of 3,5-Dimethyl-1-hexyn-3-ol using Deuterated Internal Standardization (d5-IS)

Executive Summary

This guide details the quantitative analysis of 3,5-Dimethyl-1-hexyn-3-ol (CAS: 107-54-0), a tertiary acetylenic alcohol often used as a synthetic intermediate or surfactant (Surfynol 61).^[1] Due to its volatility and potential status as a process impurity or metabolite, rigorous quantification is required.

We utilize **3,5-Dimethyl-1-hexyn-3-ol-d5** as a Stable Isotope-Labeled Internal Standard (SIL-IS). The use of a d5-analog compensates for matrix-induced ionization suppression (in LC-MS), headspace partitioning variability (in GC-MS), and injection anomalies, ensuring data integrity compliant with ICH Q2(R1) guidelines.

Chemical Context & Analyte Properties

Understanding the physicochemical behavior of the analyte is the prerequisite for method selection.

Property	Analyte (Native)	Internal Standard (IS)	Impact on Protocol
Name	3,5-Dimethyl-1-hexyn-3-ol	3,5-Dimethyl-1-hexyn-3-ol-d5	Target vs. Reference
Structure	Tertiary alcohol, terminal alkyne	Deuterated alkyl chain (typically)	GC: Co-elution expected. MS: Mass shift (+5 Da). ^[1]
MW	126.20 g/mol	~131.23 g/mol	Mass resolution required.
Boiling Point	150–151 °C	~150 °C	Suitable for Headspace GC.
LogP	~1.85	~1.85	Moderate lipophilicity; extractable by LLE.
Reactivity	Terminal alkyne (weakly acidic)	Same	Avoid active metal surfaces in injection liners.

Analytical Strategy: Headspace GC-MS

Given the boiling point (150 °C) and the likely complex matrices (drug substances or biological slurries), Headspace (HS) sampling coupled with GC-MS is the superior approach. It eliminates non-volatile matrix interferences and protects the GC liner.

Reagents & Standards

- Analyte Stock: 3,5-Dimethyl-1-hexyn-3-ol (>98% purity).^{[1][2][3][4]}
- IS Stock: **3,5-Dimethyl-1-hexyn-3-ol-d5** (1 mg/mL in MeOH).
- Diluent: Dimethyl sulfoxide (DMSO) or Dimethylacetamide (DMAc) for pharmaceutical solids; Water/Salt solution for biologicals.

Mass Spectrometry (EI) Fragmentation Prediction

To set up Selected Ion Monitoring (SIM), we analyze the fragmentation:

- Native (MW 126):
 - m/z 111 (M-15): Loss of methyl group (High abundance).
 - m/z 69 (Base Peak): Loss of propargyl alcohol fragment or isobutyl cleavage. Note: Check specific d5 labeling position to confirm the shift for this ion.
- IS (MW 131):
 - Assuming d5 label is on the isobutyl chain:
 - m/z 116 (M-15): Shift of +5.
 - m/z 74: Shift of +5 (if fragment contains the label).

Critical Step: Run a full scan (35–300 amu) of the d5-IS alone to confirm the quantifier ion.

Detailed Protocol: HS-GC-MS

Step 1: Standard Preparation

- Internal Standard Spiking Solution (ISSS): Dilute IS Stock to 10 $\mu\text{g/mL}$ in the chosen Diluent.
- Calibration Standards: Prepare 6 levels (e.g., 0.1, 0.5, 1, 5, 10, 50 ppm) of Native Analyte in Diluent.
- IS Addition: Add a fixed volume (e.g., 50 μL) of ISSS to every calibration and sample vial to achieve a final IS concentration of 1 ppm.

Step 2: Sample Preparation

- Weigh 100 mg of sample (drug substance/powder) into a 20 mL Headspace Vial.
- Add 5 mL of Diluent.
- Add 50 μL of ISSS.

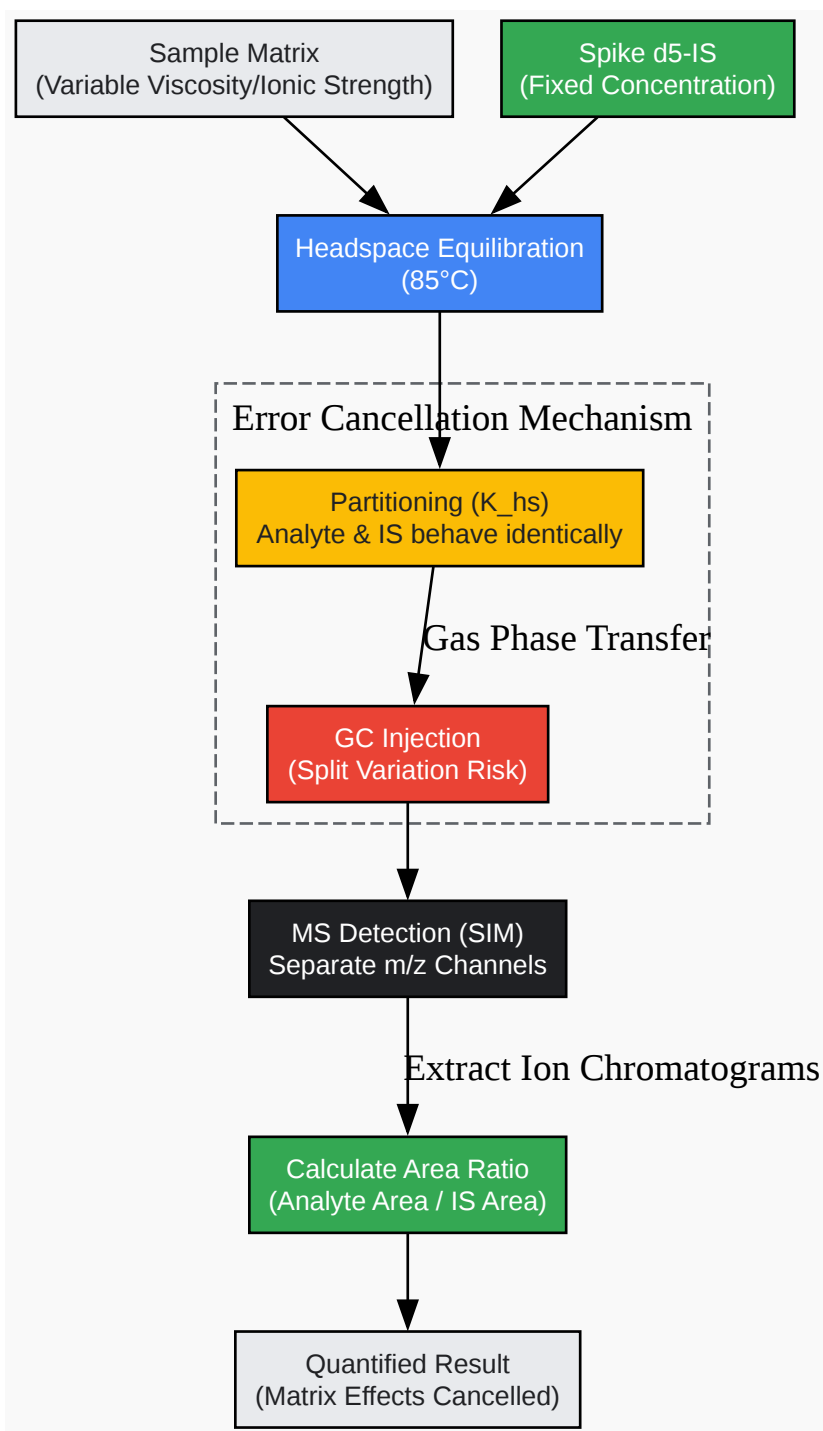
- Seal immediately with a PTFE/Silicone septum and crimp cap.
- Vortex for 30 seconds to dissolve.

Step 3: GC-MS Parameters

Parameter	Setting	Rationale
Column	DB-624 or VF-624ms (30m x 0.25mm x 1.4µm)	Thick film required for volatile alcohol retention and peak shape.
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Optimal linear velocity for MS.
Oven Program	40°C (hold 3 min) → 10°C/min → 220°C (hold 2 min)	Low initial temp focuses the volatile analyte.
Inlet	Split (10:1) @ 200°C	Prevents column overload; temp minimizes thermal degradation.
HS Oven	85°C (Equilibration: 20 min)	Sufficient to partition analyte without degrading matrix.
MS Source	230°C, EI (70 eV)	Standard ionization.
Acquisition	SIM Mode	Native: 69.0, 111.0; IS: 74.0, 116.0 (Verify experimentally).

Workflow Visualization

The following diagram illustrates the critical logic flow for the Internal Standard correction mechanism.



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Caption: Logic flow demonstrating how the d5-IS compensates for thermodynamic partitioning variations and injection errors during Headspace GC-MS analysis.

Data Analysis & Validation Criteria

Calculation

Quantification is performed using the Response Ratio (RR):

Plot

(y-axis) vs. Concentration (x-axis). The calibration curve must be linear ().

System Suitability Test (SST)

Before running samples, inject the standard at the target limit level (e.g., 5 ppm).

- Resolution: Analyte and IS will co-elute (this is desired). Ensure separation from solvent peaks.
- Precision: 6 replicate injections. RSD of the Area Ratio must be . (Note: RSD of absolute area may be higher due to HS variance, but Ratio RSD must be tight).

Validation Parameters (Acceptance Limits)

- Accuracy (Recovery): Spike samples at 80%, 100%, and 120% of target. Recovery: 85–115%.
- LOD/LOQ: Signal-to-Noise (S/N) > 3 for LOD, > 10 for LOQ.
- Specificity: No interfering peaks in the blank matrix at m/z 69 or 111.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low IS Response	Septum leak or Matrix Suppression	Check crimp tightness. Ensure matrix isn't "salting out" the IS differently (rare for d5).
High Background (m/z 69)	Septum bleed or Column bleed	Use high-quality "low-bleed" septa. Condition column.
Non-Linearity	Detector Saturation	Dilute sample or increase Split Ratio (e.g., to 20:1).
Peak Tailing	Active sites in liner	Deactivate inlet liner (silanized wool). Alkyne protons can interact with active glass.

References

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